

An In-depth Technical Guide to the Molecular Properties of α -Muurolene

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Compound of Interest

Compound Name: α -Muurolene-d3

Cat. No.: B1161109

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This guide provides a detailed overview of the molecular weight and chemical formula for α -Muurolene, a sesquiterpene compound. The information is compiled for researchers, scientists, and professionals in drug development.

Molecular Data for α -Muurolene

α -Muurolene is a naturally occurring organic compound classified as a sesquiterpenoid. Its core molecular structure is based on a 1,2,4a,5,6,8a-hexahydronaphthalene skeleton, substituted with an isopropyl group and two methyl groups^{[1][2]}.

The fundamental molecular properties of α -Muurolene are summarized in the table below. This data is essential for a variety of applications, including analytical chemistry, mass spectrometry, and theoretical modeling.

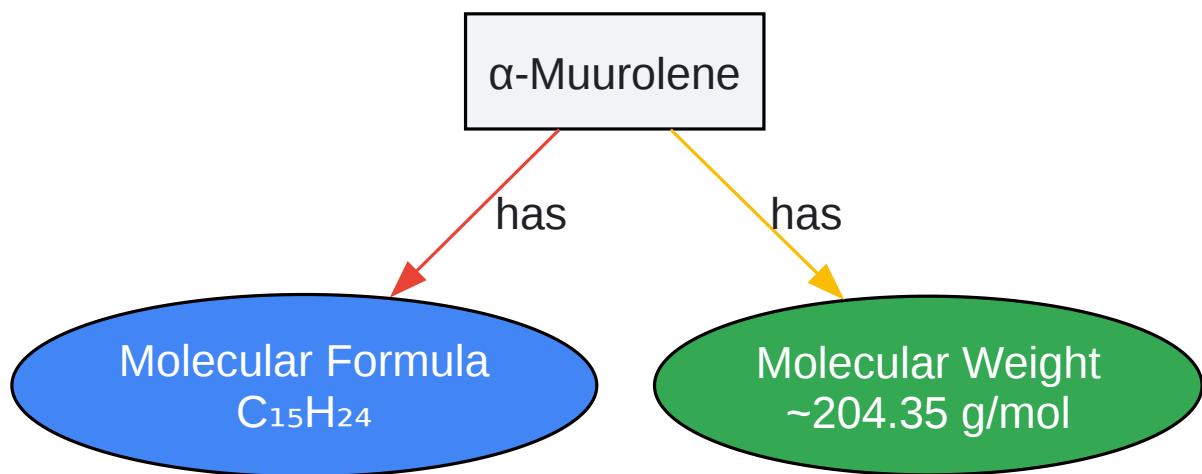
| Property | Value | Source |
|-------------------------------|---------------------------------|---|
| Chemical Formula | C ₁₅ H ₂₄ | PubChem[1][3], NIST[4], FooDB, ChemicalBook[2] |
| Average Molecular Weight | 204.35 g/mol | PubChem[1][3], ChemicalBook[2] |
| Monoisotopic Molecular Weight | 204.187800766 Da | PubChem[1][3] |
| Alternate Molecular Weight | 204.3511 | NIST[4] |
| Alternate Molecular Weight | 204.357 | FooDB |

Experimental Protocols

For the determination of molecular weight and formula, standard analytical techniques such as mass spectrometry and elemental analysis are typically employed. However, specific experimental protocols for the cited values are not detailed in the provided database entries. These values are often computationally derived from the known chemical structure.

Visualization of Molecular Properties

The following diagram illustrates the relationship between the compound and its fundamental molecular identifiers.

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Core Molecular Properties of α-Muurolene

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References

- 1. Alpha-muurolene, (-) | C15H24 | CID 12306047 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. α -muurolene | 10208-80-7 [chemicalbook.com]
- 3. (+)-alpha-Muurolene | C15H24 | CID 12306049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. α -Muurolene [webbook.nist.gov]
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